

Illuminating Integrin Engagement: In Vivo Imaging of GLPG0187

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Compound of Interest

Compound Name: GLPG0187

Cat. No.: B612138

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

GLPG0187 is a potent, broad-spectrum antagonist of several RGD-binding integrins, showing selectivity for $\alpha v \beta 1$, $\alpha v \beta 3$, $\alpha v \beta 5$, $\alpha v \beta 6$, $\alpha v \beta 8$, and $\alpha 5 \beta 1$.^{[1][2][3][4]} These integrins are key mediators in cell-matrix and cell-cell interactions, playing crucial roles in tumor angiogenesis, metastasis, and immune evasion.^{[3][5]} By targeting these integrins, **GLPG0187** has demonstrated anti-tumor and anti-metastatic activity in preclinical models.^{[2][4]} Furthermore, **GLPG0187** has been shown to modulate the transforming growth factor-beta (TGF- β) signaling pathway, a critical regulator of the tumor microenvironment. This document provides detailed application notes and protocols for the in vivo imaging of **GLPG0187** target engagement, offering researchers the tools to visualize and quantify the interaction of this compound with its targets in a living organism.

Data Presentation

Quantitative analysis of **GLPG0187** binding affinity provides essential information for designing and interpreting in vivo imaging studies. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **GLPG0187** for various integrin subtypes.

Integrin Subtype	IC50 (nM)
$\alpha\text{v}\beta 1$	1.3[1]
$\alpha\text{v}\beta 3$	3.7[1]
$\alpha\text{v}\beta 5$	2.0[1]
$\alpha\text{v}\beta 6$	1.4[1]
$\alpha\text{v}\beta 8$	1.2[1]
$\alpha 5\beta 1$	7.7[1]

Signaling Pathway

GLPG0187's mechanism of action involves the inhibition of integrin-mediated activation of the TGF- β signaling pathway. The following diagram illustrates the canonical TGF- β signaling cascade and the proposed point of intervention for **GLPG0187**.



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